

4-Nitrodiphenylamine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Nitrodiphenylamine

Cat. No.: B016768

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety and handling precautions for **4-Nitrodiphenylamine** (CAS No. 836-30-6). The information herein is intended to equip laboratory personnel with the knowledge necessary to handle this chemical responsibly, minimizing exposure risks and ensuring a safe working environment.

Hazard Identification and Classification

4-Nitrodiphenylamine is a yellow crystalline solid that presents several health and environmental hazards.^{[1][2]} It is classified as a hazardous substance and requires careful handling to avoid adverse effects.^[3]

Primary Hazards:

- **Health Hazards:** **4-Nitrodiphenylamine** is irritating to the eyes, skin, and respiratory system.^{[3][4]} A significant health concern is its potential to cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to symptoms like cyanosis (bluish skin), headache, dizziness, and in severe cases, unconsciousness and death. There is limited evidence of a carcinogenic effect, and it may cause skin sensitization upon repeated contact.
- **Physical Hazards:** It is a combustible solid and can be ignited by heat, sparks, or flames. Dust clouds generated from the fine powder may burn rapidly if ignited.

- **Environmental Hazards:** This chemical is toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment. It is crucial to prevent its release into the environment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Nitrodiphenylamine** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂	
Molecular Weight	214.22 g/mol	
Appearance	Yellow needles or crystalline powder	
Melting Point	132-135 °C (lit.)	
Boiling Point	343 °C	
Flash Point	190 °C (open cup)	
Solubility	Insoluble in water; very soluble in alcohol and acetic acid.	
Vapor Pressure	Negligible at 25°C	
Octanol/Water Partition Coefficient (log Pow)	3.82	

Exposure Controls and Personal Protection

To minimize exposure to **4-Nitrodiphenylamine**, a combination of engineering controls, administrative controls, and personal protective equipment (PPE) is essential.

Engineering Controls

- **Ventilation:** Use only in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low. Local exhaust ventilation is recommended.

- Containment: Handle in a designated area. Facilities should be equipped with an eyewash station and a safety shower.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **4-Nitrodiphenylamine**:

PPE Type	Specifications	Source
Eye/Face Protection	Chemical safety goggles or safety glasses with side shields.	
Skin Protection	Chemical-resistant gloves (e.g., PVC) and protective clothing to prevent skin contact.	
Respiratory Protection	A NIOSH-approved respirator should be used when engineering controls are not sufficient to control airborne concentrations. Follow OSHA respirator regulations (29 CFR 1910.134).	

Safe Handling and Storage

Handling Procedures

- Avoid all personal contact, including inhalation of dust.
- Wash hands thoroughly after handling.
- Minimize dust generation and accumulation.
- Avoid contact with incompatible materials such as strong oxidizing agents, acids, and bases.

- Empty containers may contain residual dust and should be handled with care. Do not cut, drill, grind, or weld on or near such containers.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible substances.
- Store locked up.

Emergency Procedures

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure	Source
Inhalation	Remove the individual to fresh air and keep them at rest. Seek immediate medical attention.	
Skin Contact	Immediately remove all contaminated clothing. Flush the skin with plenty of water and soap.	
Eye Contact	Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	

Note to Physician: Exposure may induce methemoglobinemia. Treatment should be symptomatic and supportive.

Spills and Leaks

- **Minor Spills:** Wear appropriate PPE. Use dry clean-up procedures to avoid generating dust. Vacuum or sweep up the material and place it into a suitable, labeled container for disposal. Moisten with water to prevent dusting before sweeping.
- **Major Spills:** Evacuate the area. Alert emergency responders. Wear self-contained breathing apparatus and full protective clothing. Contain the spillage and prevent it from entering drains or waterways.

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, dry chemical powder, foam, or carbon dioxide.
- **Fire-Fighting Procedures:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.
- **Hazardous Combustion Products:** Thermal decomposition can produce toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

Disposal Considerations

Dispose of **4-Nitrodiphenylamine** and its containers in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste. Do not allow it to enter the environment.

Toxicology Data

Test	Result	Species	Source
Oral LD50	>7940 mg/kg	Rat	

Experimental Protocols

Detailed methodologies for key safety and toxicology experiments are based on internationally recognized guidelines.

Acute Oral Toxicity (LD50) - OECD Guideline 425

The Up-and-Down Procedure (UDP) is a method to estimate the LD50 with a reduced number of animals.

- **Animal Selection:** Use a single sex (typically female) of a standard rodent species (e.g., rats).
- **Housing and Fasting:** House animals individually. Fast animals overnight before dosing, with access to water.
- **Dose Administration:** Administer **4-Nitrodiphenylamine** orally via gavage.
- **Sequential Dosing:** Dose animals one at a time. The first animal receives a dose one step below the best estimate of the LD50. If the animal survives, the next animal receives a higher dose; if it dies, the next receives a lower dose. The dose progression factor is typically 3.2.
- **Observation:** Observe animals for signs of toxicity and mortality for at least 14 days.
- **LD50 Calculation:** The LD50 is calculated using the maximum likelihood method based on the outcomes.

In Vitro Skin Irritation - OECD Guideline 439

This test uses a reconstructed human epidermis (RhE) model.

- **Test System:** Utilize commercially available RhE models like EpiDerm™ or EpiSkin™.
- **Application of Test Chemical:** Apply a small amount of **4-Nitrodiphenylamine** topically to the surface of the RhE tissue.
- **Exposure and Incubation:** Expose the tissue to the chemical for a defined period, followed by a post-exposure incubation period.

- **Cell Viability Assessment:** Determine cell viability using the MTT assay. Corrosive or irritating chemicals reduce cell viability.
- **Classification:** Classify the chemical as an irritant or non-irritant based on the reduction in cell viability compared to negative controls.

Chemical Protective Glove Permeation - EN 16523-1 / ASTM F739

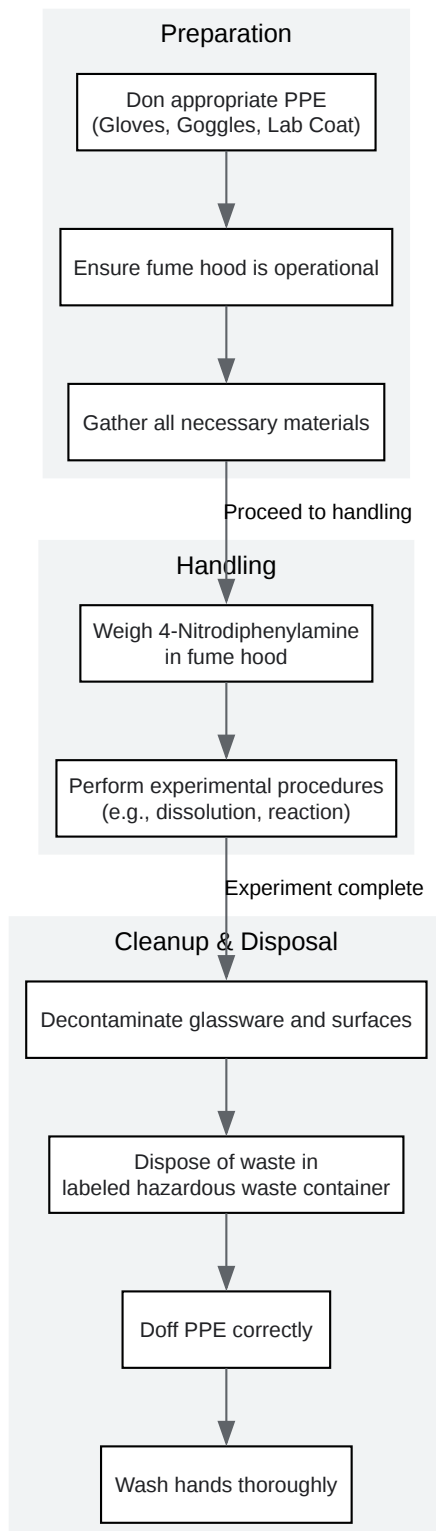
This protocol determines the breakthrough time for a chemical to permeate through a glove material.

- **Test Cell Setup:** A sample of the glove material is placed in a test cell, creating two chambers.
- **Chemical Exposure:** One chamber is exposed to **4-Nitrodiphenylamine**. The other chamber contains a collection medium (gas or liquid).
- **Permeation Measurement:** The collection medium is continuously monitored to detect the presence of the chemical.
- **Breakthrough Time:** The time it takes for the chemical to be detected in the collection medium at a specific rate (e.g., $1.0 \mu\text{g}/\text{cm}^2/\text{min}$) is the normalized breakthrough time.
- **Performance Level:** The breakthrough time is used to assign a performance level to the glove for that specific chemical.

Visual Safety Workflows

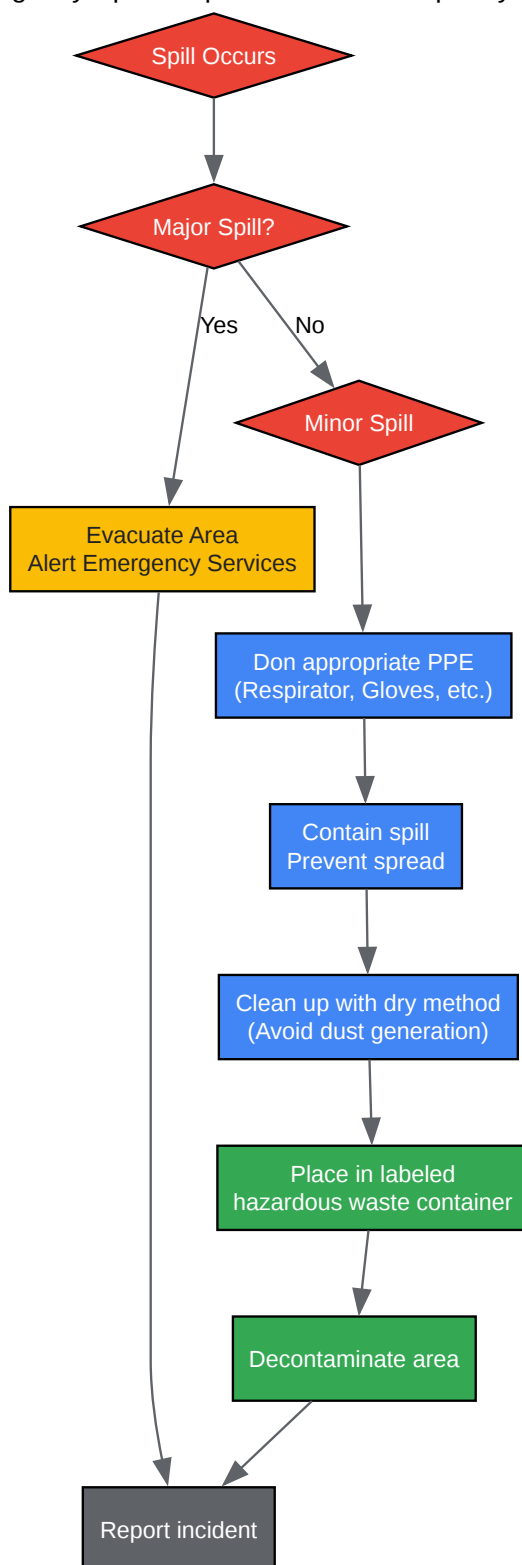
General Handling Workflow

General Handling Workflow for 4-Nitrodiphenylamine

[Click to download full resolution via product page](#)Caption: General laboratory workflow for handling **4-Nitrodiphenylamine**.

Emergency Spill Response

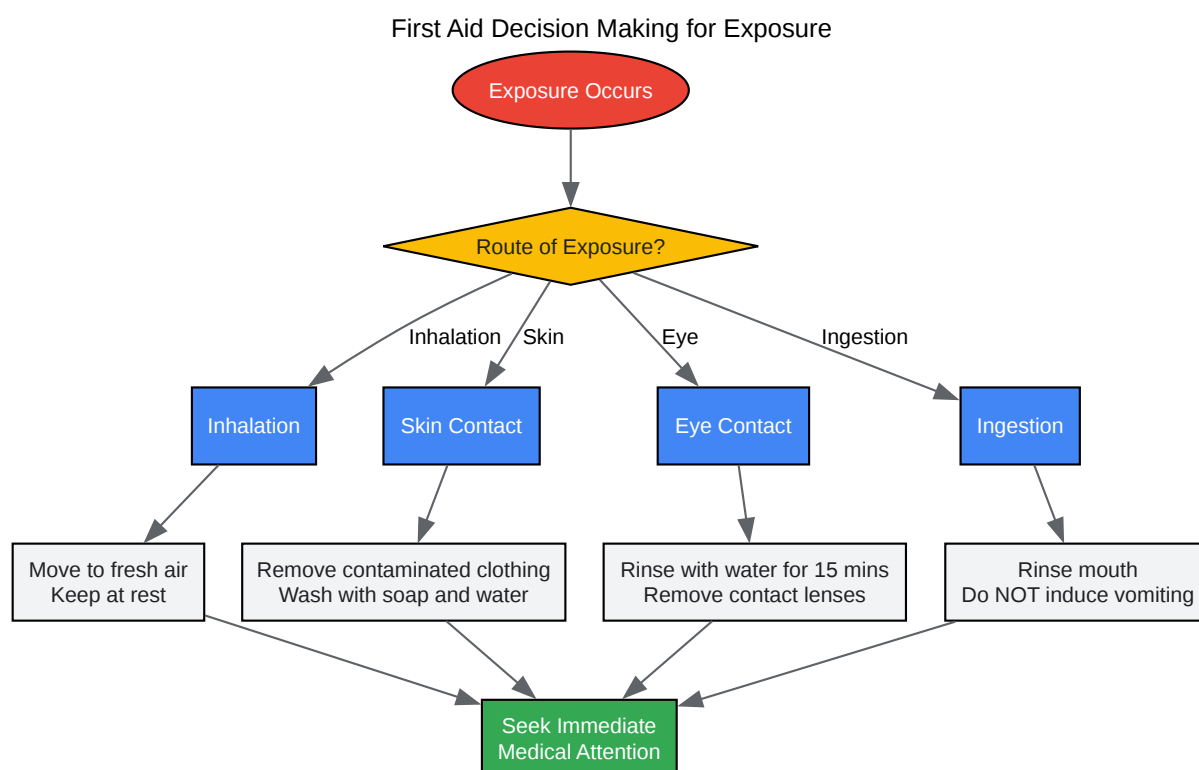
Emergency Spill Response for 4-Nitrodiphenylamine



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Caption: Flowchart for responding to a **4-Nitrodiphenylamine** spill.

First Aid for Exposure



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Caption: Decision-making diagram for first aid response to exposure.

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